

Erythrodiol Diacetate: Application Notes for Use as a Chemical Standard

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Compound of Interest

Compound Name: *Erythrodiol diacetate*

Cat. No.: *B162411*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Erythrodiol diacetate, the diacetylated form of the pentacyclic triterpenoid erythrodiol, is a valuable chemical standard for a range of analytical and research applications. Found in various plant species, it and its parent compound, erythrodiol, are subjects of interest in natural product chemistry, pharmacology, and drug discovery due to their potential biological activities. [1][2] As a chemical standard, **erythrodiol diacetate** serves as a crucial tool for the accurate quantification and identification of this analyte in complex matrices, ensuring the reliability and reproducibility of experimental results.

This document provides detailed application notes and protocols for the effective use of **erythrodiol diacetate** as a chemical standard in research and quality control settings.

Physicochemical Properties and Specifications

Erythrodiol diacetate is a derivative of β -amyryn and possesses the following chemical properties:

Property	Value	Source
Molecular Formula	C ₃₄ H ₅₄ O ₄	[1]
Molecular Weight	526.8 g/mol	[1]
IUPAC Name	[(4aR,6aS,6bR,8aR,10S,12aR,14bS)-10-acetyloxy-2,2,6a,6b,9,9,12a-heptamethyl-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicen-4a-yl]methyl acetate	PubChem
CAS Number	1896-77-1	PubChem
Appearance	Solid	[2]
Purity (Typical)	≥97.0% (by HPLC)	Sigma-Aldrich

Applications

As a certified reference material, **erythrodiol diacetate** is primarily used in:

- **Quantitative Analysis:** Accurate determination of **erythrodiol diacetate** concentration in plant extracts, dietary supplements, and other botanical preparations.
- **Method Validation:** As a standard for the validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).
- **Quality Control:** Ensuring the consistency and quality of raw materials and finished products containing **erythrodiol diacetate**.
- **Pharmacokinetic Studies:** As a reference standard in studies investigating the absorption, distribution, metabolism, and excretion (ADME) of **erythrodiol diacetate**.
- **Biological Research:** As a well-characterized compound in studies exploring its biological activities, including its effects on cellular signaling pathways.

Experimental Protocols

Preparation of Standard Stock and Working Solutions

Objective: To prepare accurate and stable standard solutions for calibration and quantification.

Materials:

- **Erythrodiol diacetate** analytical standard
- HPLC-grade methanol or acetonitrile
- Class A volumetric flasks
- Analytical balance

Protocol:

- Stock Solution (e.g., 1 mg/mL):
 - Accurately weigh approximately 10 mg of **erythrodiol diacetate** standard.
 - Quantitatively transfer the weighed standard to a 10 mL volumetric flask.
 - Dissolve the standard in a small amount of the chosen solvent (methanol or acetonitrile).
 - Sonicate for 5-10 minutes to ensure complete dissolution.
 - Bring the solution to volume with the solvent and mix thoroughly.
- Working Solutions:
 - Prepare a series of working standard solutions by serial dilution of the stock solution with the mobile phase to be used in the analysis.
 - The concentration range of the working standards should bracket the expected concentration of the analyte in the samples.

Storage and Stability:

- Store stock solutions at 2-8°C in amber glass vials to protect from light.
- The stability of the solutions should be determined under the specific storage conditions used. A general guideline is to prepare fresh working solutions daily.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

Objective: To provide a robust and reproducible HPLC method for the separation and quantification of **erythrodiol diacetate**. This protocol is adapted from methods for similar compounds and should be validated for specific applications.

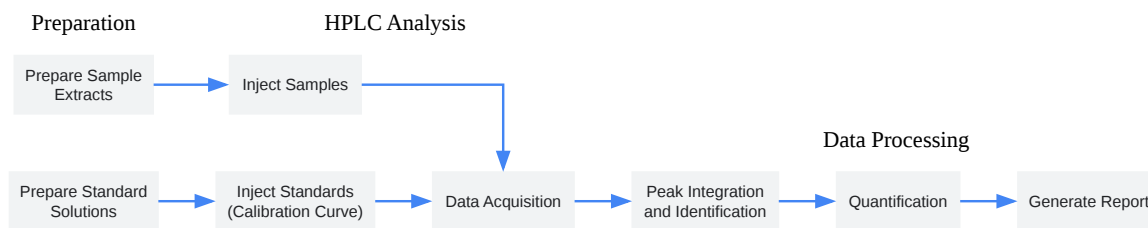
Instrumentation and Conditions:

Parameter	Recommended Conditions
HPLC System	A system with a UV detector
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size)
Mobile Phase	Isocratic: Acetonitrile and water (e.g., 80:20 v/v). Gradient elution may be required for complex matrices.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	210 nm
Injection Volume	10 µL

Sample Preparation:

- The sample preparation method will vary depending on the matrix. For plant extracts, a solid-phase extraction (SPE) or liquid-liquid extraction may be necessary to remove interfering substances.

Analysis Workflow:



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Caption: High-Performance Liquid Chromatography (HPLC) analytical workflow.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To provide a sensitive and specific GC-MS method for the identification and quantification of **erythrodiol diacetate**, particularly in complex matrices. Derivatization may be necessary to improve volatility and chromatographic performance.

Instrumentation and Conditions:

Parameter	Recommended Conditions
GC-MS System	A GC system coupled to a mass spectrometer
Column	A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow rate of 1 mL/min
Injector Temperature	280°C
Oven Program	Start at 150°C, hold for 2 min, ramp to 300°C at 10°C/min, hold for 10 min
MS Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 50-600

Sample Preparation and Derivatization:

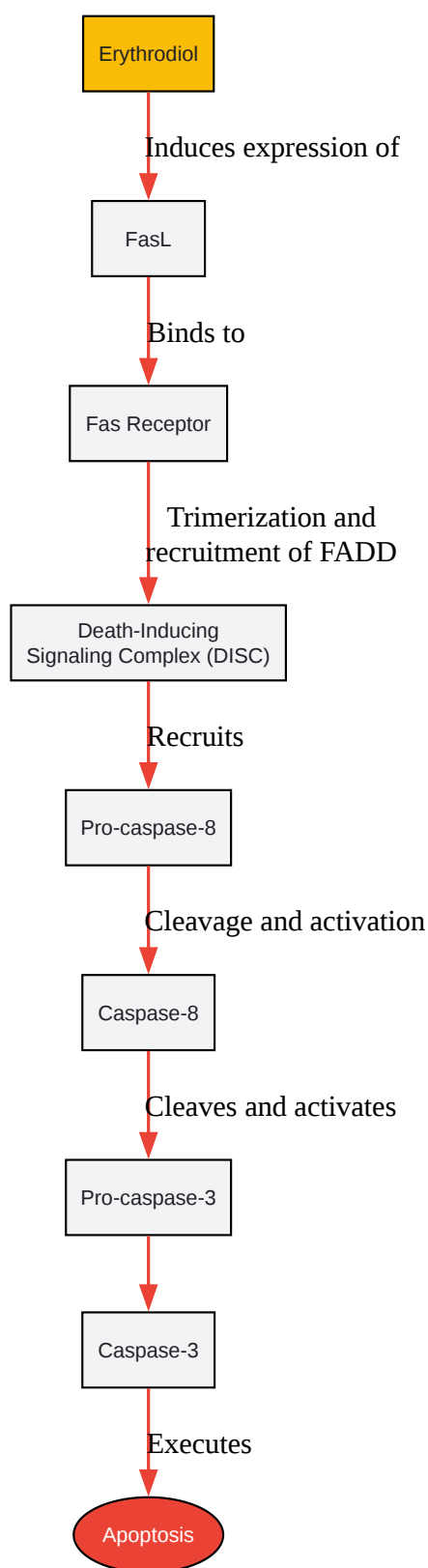
- Extract the sample using an appropriate solvent (e.g., hexane, ethyl acetate).
- Evaporate the solvent to dryness under a stream of nitrogen.
- For derivatization, add a silylating agent (e.g., BSTFA with 1% TMCS) and heat at 70°C for 30 minutes.

Biological Activity and Signaling Pathways

Erythrodiol, the parent compound of **erythrodiol diacetate**, has been shown to modulate several key signaling pathways, making it a compound of interest in drug development.

Induction of Apoptosis via the Fas/FasL Pathway

Erythrodiol has been reported to induce apoptosis in certain cancer cell lines. One of the proposed mechanisms is through the activation of the extrinsic apoptosis pathway mediated by the Fas receptor and its ligand (FasL).

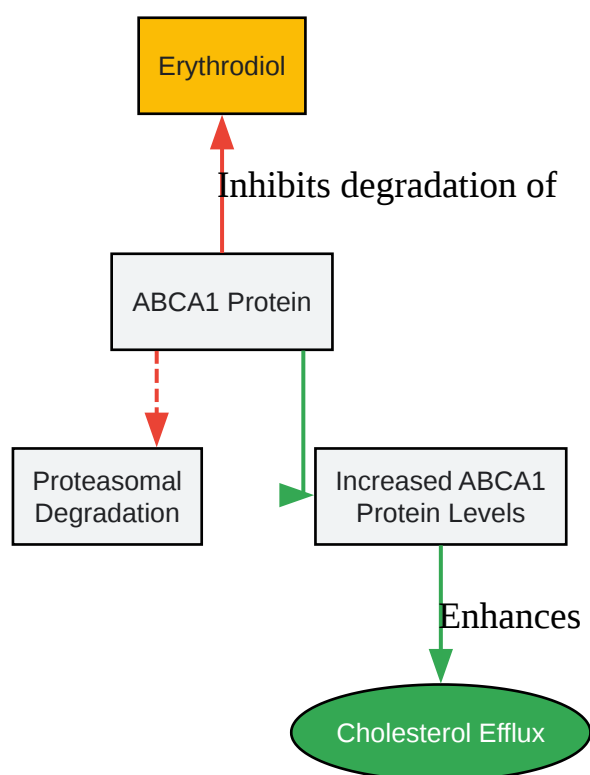


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Caption: Erythrodiol-induced apoptosis via the Fas/FasL signaling pathway.

Stabilization of ABCA1 Protein and Cholesterol Efflux

Erythrodiol has been shown to increase the protein levels of ATP-binding cassette transporter A1 (ABCA1), a key regulator of cholesterol efflux from cells. This effect is achieved by inhibiting the degradation of the ABCA1 protein, thereby increasing its half-life.[3][4][5]



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Caption: Mechanism of erythrodiol-mediated stabilization of ABCA1 protein.

Stability and Storage

As a chemical standard, the stability of **erythrodiol diacetate** is paramount.

- Solid Form: Store the solid material at 2-8°C, protected from light and moisture.
- In Solution: The stability of **erythrodiol diacetate** in solution is dependent on the solvent and storage conditions. It is recommended to conduct in-house stability studies. For routine use, prepare fresh working solutions daily.

Forced Degradation Studies:

To develop a stability-indicating method, forced degradation studies should be performed. This involves subjecting the **erythrodiol diacetate** standard to stress conditions such as:

- Acidic and Basic Hydrolysis: e.g., 0.1 M HCl and 0.1 M NaOH at elevated temperatures.
- Oxidation: e.g., 3% H₂O₂ at room temperature.
- Thermal Stress: e.g., heating the solid or solution at a high temperature (e.g., 80°C).
- Photostability: Exposing the solid or solution to UV and visible light.

The degradation products should be separated from the parent peak using the developed analytical method to demonstrate its specificity.

Conclusion

Erythrodiol diacetate is a critical tool for researchers and scientists in the fields of natural products, pharmacology, and drug development. Its use as a chemical standard enables accurate quantification and identification, ensuring the validity of experimental data. The protocols and information provided in these application notes offer a comprehensive guide for the effective utilization of **erythrodiol diacetate** in a laboratory setting. For all applications, it is essential to perform appropriate method validation to ensure the results are accurate and reliable for the specific matrix and instrumentation used.

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